

"physical and chemical properties of sodium tetraethylborate"

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Compound of Interest

Compound Name: Sodium tetraethylborate

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Sodium Tetraethylborate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium tetraethylborate (NaBEt_4) is a highly reactive organoboron compound that serves as a potent ethylating agent.[1][2] Its utility is most pronounced in analytical chemistry, where it is employed as a derivatizing agent to enhance the volatility of organometallic compounds for gas chromatography (GC) analysis.[3][4] This technical guide provides an in-depth overview of the physical and chemical properties of **sodium tetraethylborate**, detailed experimental protocols for its synthesis and application, and a summary of its key characteristics.

Physical and Chemical Properties

Sodium tetraethylborate is a white to off-white crystalline solid that is highly sensitive to air and moisture.[5][6] It is pyrophoric, meaning it can ignite spontaneously upon contact with air, and reacts violently with water.[7][8] Due to its reactive nature, it must be handled under an inert atmosphere.[8]

Physical Properties

A summary of the key physical properties of **sodium tetraethylborate** is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₂₀ BNa	[7][9]
Molecular Weight	150.05 g/mol	[7][9]
CAS Number	15523-24-7	[5][9]
Appearance	White, off-white, or yellow crystals/crystalline powder	[5][6][7]
Melting Point	140-142 °C (decomposes)	[5][9]
Solubility	Reacts violently with water; soluble in dry hydrocarbons	[5][8][10]

Chemical Properties

The chemical reactivity of **sodium tetraethylborate** is dominated by its function as an ethyl group donor. A summary of its key chemical properties is presented in Table 2.

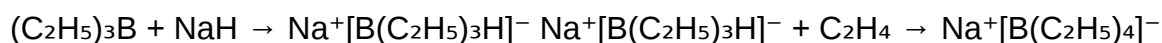
Property	Description	Reference(s)
Reactivity with Water	Reacts violently with water, releasing flammable gases.	[7][8]
Air Sensitivity	Pyrophoric; catches fire spontaneously if exposed to air.	[7][8]
Thermal Stability	Decomposes at its melting point.	[5]
Use as a Derivatizing Agent	Reacts with organometallic compounds (e.g., organotin, organolead, organomercury) to form more volatile ethylated derivatives for GC analysis.	[1][3][4]
Reducing Properties	Can act as a reducing agent in some organic reactions.	[6]

Experimental Protocols

Synthesis of Sodium Tetraethylborate

The synthesis of **sodium tetraethylborate** can be achieved through the reaction of triethylborane with sodium hydride. The following is a representative protocol based on established synthetic methods.

Reaction:



Materials:

- Triethylborane ((C₂H₅)₃B)
- Sodium hydride (NaH)
- Ethylene (C₂H₄)
- Anhydrous solvent (e.g., diethyl ether or tetrahydrofuran)
- Inert atmosphere apparatus (e.g., Schlenk line or glovebox)

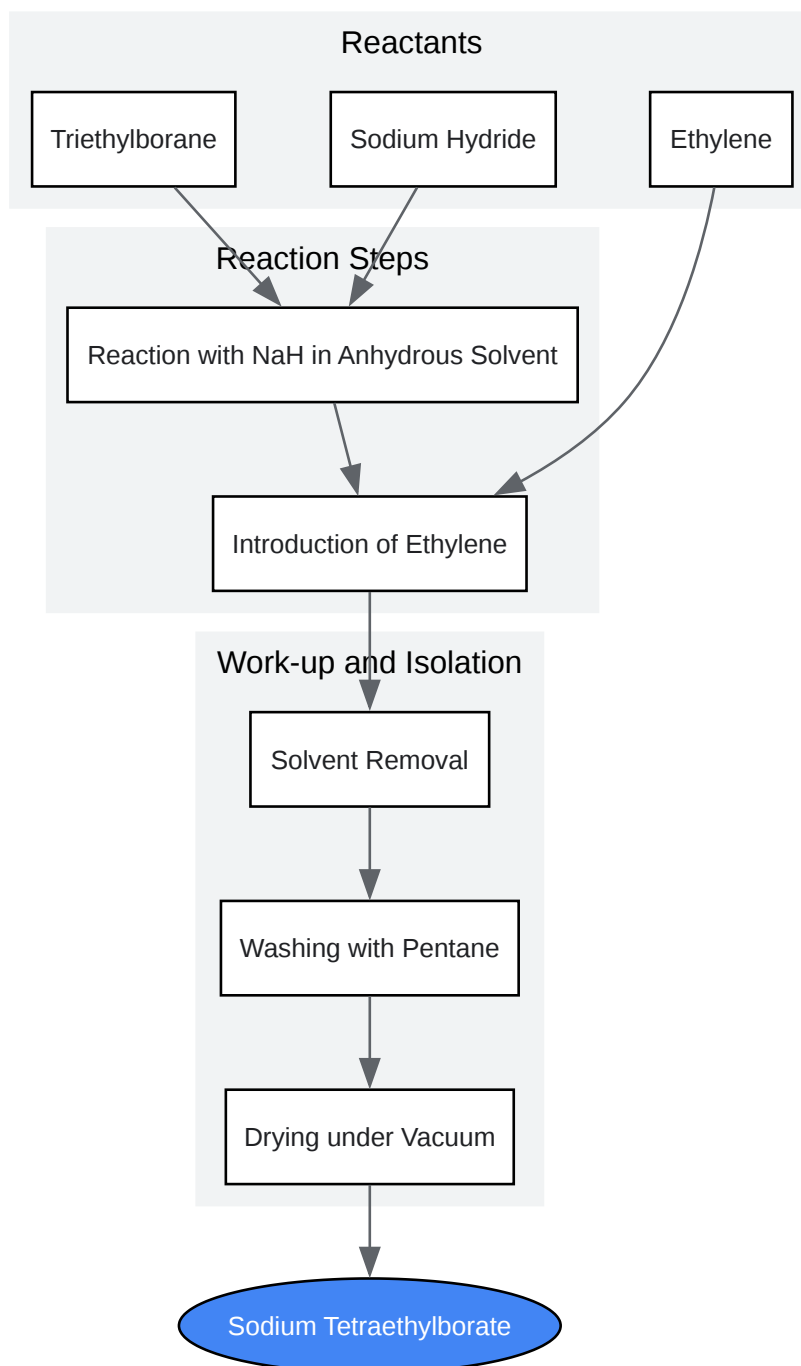
Procedure:

- Preparation: All glassware must be rigorously dried and the reaction must be conducted under a dry, inert atmosphere (e.g., nitrogen or argon).
- Reaction with Sodium Hydride: A suspension of sodium hydride in an anhydrous solvent is prepared in a reaction flask.
- Addition of Triethylborane: Triethylborane is added dropwise to the sodium hydride suspension at a controlled temperature. This reaction forms sodium triethylborohydride.
- Ethylene Addition: Ethylene gas is then bubbled through the reaction mixture. The ethylene inserts into the boron-hydride bond of sodium triethylborohydride to yield **sodium tetraethylborate**.

- Isolation: The solvent is removed under vacuum, and the resulting solid **sodium tetraethylborate** is washed with a dry, non-reactive solvent (e.g., pentane) to remove any unreacted starting materials.
- Drying and Storage: The product is dried under high vacuum and stored in a tightly sealed container under an inert atmosphere.

Diagram of Synthesis Workflow

Synthesis of Sodium Tetraethylborate



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Caption: Workflow for the synthesis of **sodium tetraethylborate**.

Derivatization of Organotin Compounds in Water Samples

Sodium tetraethylborate is widely used for the ethylation of organotin compounds in environmental samples to facilitate their analysis by GC-MS. The following is a typical protocol.

Materials:

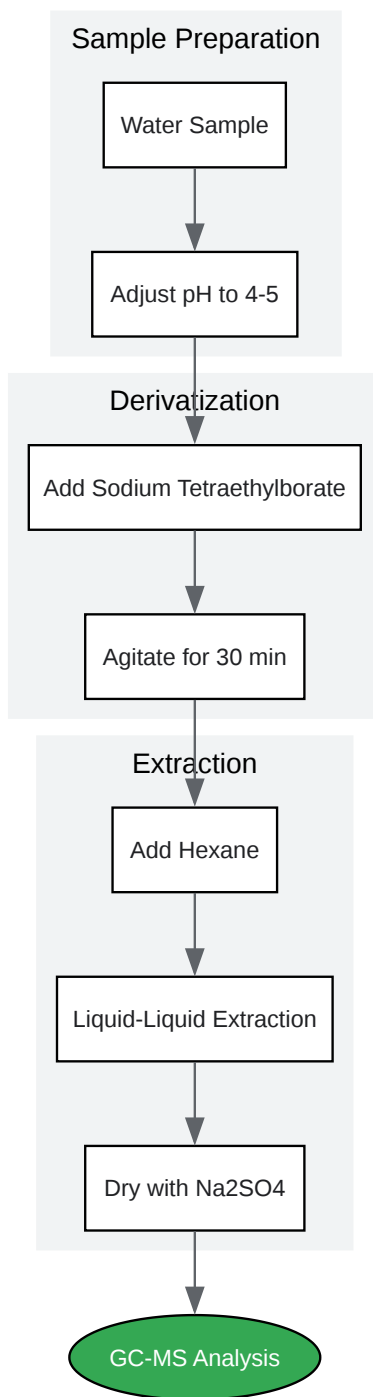
- Water sample containing organotin compounds
- **Sodium tetraethylborate** solution (e.g., 2% w/v in ethanol, tetrahydrofuran, or 0.1 M NaOH)
- Buffer solution (e.g., acetate buffer, pH 4-5)
- Extraction solvent (e.g., hexane or pentane)
- Sodium sulfate (anhydrous)

Procedure:

- **Sample Preparation:** To a known volume of the water sample, add the buffer solution to adjust the pH to between 4 and 5.
- **Derivatization:** Add an excess of the **sodium tetraethylborate** solution to the buffered sample. The mixture is then agitated (e.g., shaken or vortexed) for a specific period (e.g., 30 minutes) to ensure complete derivatization.
- **Extraction:** The ethylated organotin compounds are then extracted from the aqueous phase using a suitable organic solvent like hexane. The extraction is typically performed by vigorous shaking in a separatory funnel.
- **Drying:** The organic layer is separated and dried over anhydrous sodium sulfate to remove any residual water.
- **Analysis:** The dried organic extract is then concentrated if necessary and analyzed by GC-MS.

Diagram of Derivatization and Analysis Workflow

Derivatization and Analysis of Organotins



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Caption: Workflow for organotin derivatization and analysis.

Conclusion

Sodium tetraethylborate is a valuable and highly reactive reagent with specific applications in chemical synthesis and analytical chemistry. Its pyrophoric and water-reactive nature necessitates careful handling under inert conditions. The primary utility of **sodium tetraethylborate** lies in its ability to act as an efficient ethylating agent, particularly for the derivatization of organometallic compounds, which is a critical step for their sensitive detection by gas chromatography. The experimental protocols provided in this guide offer a foundation for the safe and effective use of this compound in a research setting.

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